A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name:	*Glucopyranoside,(3beta,25R)-17-hydroxyspirost-5-en-3-yl*
Cat. No.:	*B15591731*

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Introduction

(3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside is a steroidal saponin, a class of naturally occurring glycosides characterized by a steroid aglycone linked to one or more sugar chains. This particular compound is found in the roots of Ophiopogon japonicus, a plant with a long history of use in traditional medicine.[1] Steroidal saponins from Ophiopogon japonicus have garnered significant interest in the scientific community for their diverse biological activities, including cytotoxic, neuritogenic, anti-inflammatory, and cardioprotective effects. This guide provides a detailed technical overview of (3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside, consolidating available data on its chemical properties, biological significance, and potential therapeutic applications.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of (3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside is fundamental for its study and application in research and development. The key identifiers and properties are summarized in the table below.

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Property	Value	Reference
Systematic Name	(3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside	N/A
CAS Number	84914-58-9	[2]
Molecular Formula	$C_{44}H_{70}O_{17}$	[3]
Molecular Weight	871.02 g/mol	[3]
Natural Source	Roots of Ophiopogon japonicus	[1]
Storage Conditions	2-8°C	[3]

Biological Activity and Therapeutic Potential

While research specifically on (3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside is limited, the broader class of steroidal saponins from Ophiopogon japonicus has been the subject of numerous studies, revealing a wide range of pharmacological activities. It is plausible that this specific compound contributes to the observed effects of extracts from the plant.

General Activities of Steroidal Saponins from Ophiopogon japonicus

- Cytotoxic Activity: Studies have demonstrated that novel steroidal saponins isolated from the roots of Ophiopogon japonicus exhibit cytotoxic activities against various cancer cell lines. This suggests a potential role for these compounds in oncology research.
- Neuritogenic Activity: Certain steroidal saponins from this plant have been shown to possess neuritogenic properties, indicating their potential in the context of neurodegenerative diseases and nerve regeneration.
- Anti-inflammatory Effects: Saponins from Ophiopogon japonicus have been reported to have anti-inflammatory properties, a common characteristic of this class of compounds.

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- Cardioprotective Effects: Extracts rich in steroidal saponins from Ophiopogon japonicus have shown promise in ameliorating cardiac-related conditions, suggesting a potential therapeutic avenue for cardiovascular diseases.

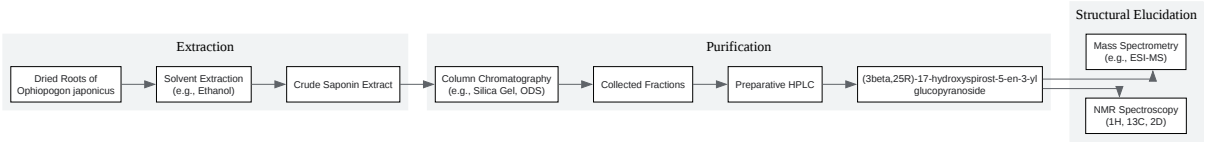
Due to the lack of specific studies on (3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside, detailed quantitative data such as IC50 or EC50 values are not available in the public domain. Further research is required to elucidate the specific bioactivities and potency of this compound.

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of (3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside are not explicitly available in the reviewed literature. However, a general workflow for the isolation and characterization of steroidal saponins from Ophiopogon japonicus can be inferred.

Illustrative Experimental Workflow

The following diagram illustrates a general workflow for the extraction, isolation, and analysis of steroidal saponins from Ophiopogon japonicus.



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A generalized workflow for the isolation and identification of the target compound.

Conclusion and Future Directions

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(3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside represents a promising, yet understudied, natural product from Ophiopogon japonicus. While the broader class of steroidal saponins from this plant has demonstrated significant therapeutic potential, a focused research effort is needed to delineate the specific biological activities and mechanisms of action of this particular compound. Future research should aim to:

- Isolate or synthesize sufficient quantities of the pure compound for comprehensive biological screening.
- Evaluate its cytotoxic, neuritogenic, anti-inflammatory, and cardioprotective activities in relevant in vitro and in vivo models.
- Elucidate the specific signaling pathways modulated by this saponin to understand its mechanism of action at the molecular level.
- Conduct pharmacokinetic and toxicological studies to assess its drug-like properties and safety profile.

Such studies will be crucial in unlocking the full therapeutic potential of (3beta,25R)-17-hydroxyspirost-5-en-3-yl glucopyranoside and paving the way for its potential development as a novel therapeutic agent.

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